

An In-Depth Technical Guide to the Photophysical Properties of BDP FL Azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BDP FL azide

Cat. No.: B605990

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the selection of a fluorescent probe is a critical decision dictated by its photophysical characteristics and chemical reactivity. **BDP FL azide**, a derivative of the BODIPY (boron-dipyrromethene) class of dyes, has emerged as a prominent tool for fluorescent labeling.^{[1][2]} This guide provides a comprehensive overview of its core properties, experimental methodologies for their characterization, and its application in bio-conjugation.

BDP FL azide is a bright, green-emitting fluorophore recognized for its high photostability and substantial fluorescence quantum yield, particularly in aqueous environments.^{[3][4][5]} Its azide functional group enables its covalent attachment to alkyne-modified biomolecules through copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry." This specific and efficient reaction makes **BDP FL azide** an invaluable reagent for labeling proteins, nucleic acids, and other molecules for visualization and analysis.

Core Photophysical Properties

The utility of **BDP FL azide** in fluorescence-based applications stems from its excellent photophysical parameters. It is compatible with standard FAM (fluorescein) and Alexa Fluor 488 filter sets, making it readily adaptable to common fluorescence instrumentation.

Data Summary

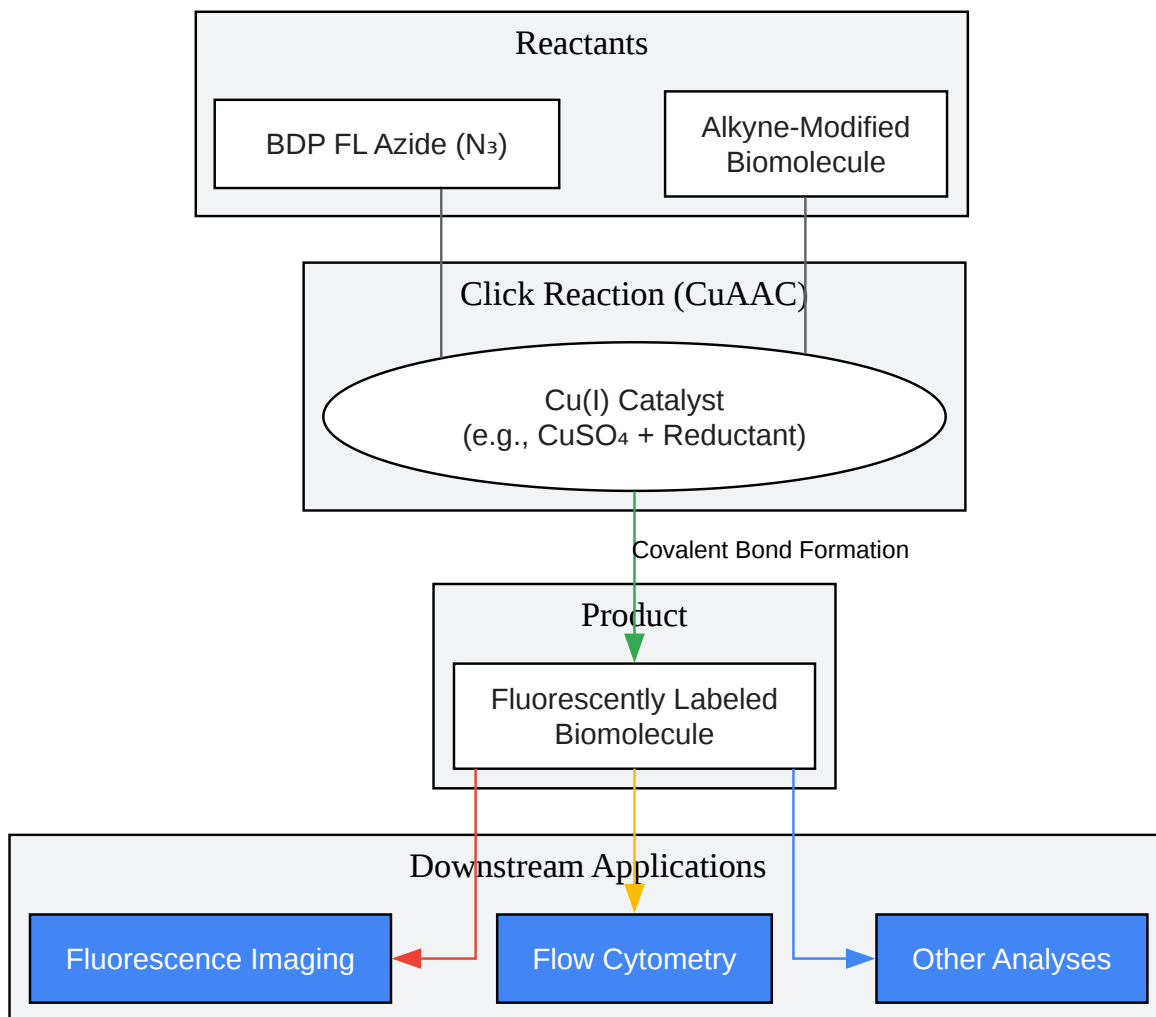
The quantitative photophysical properties of **BDP FL azide** are summarized below. These values represent the consensus from multiple suppliers and are typically measured in solvents

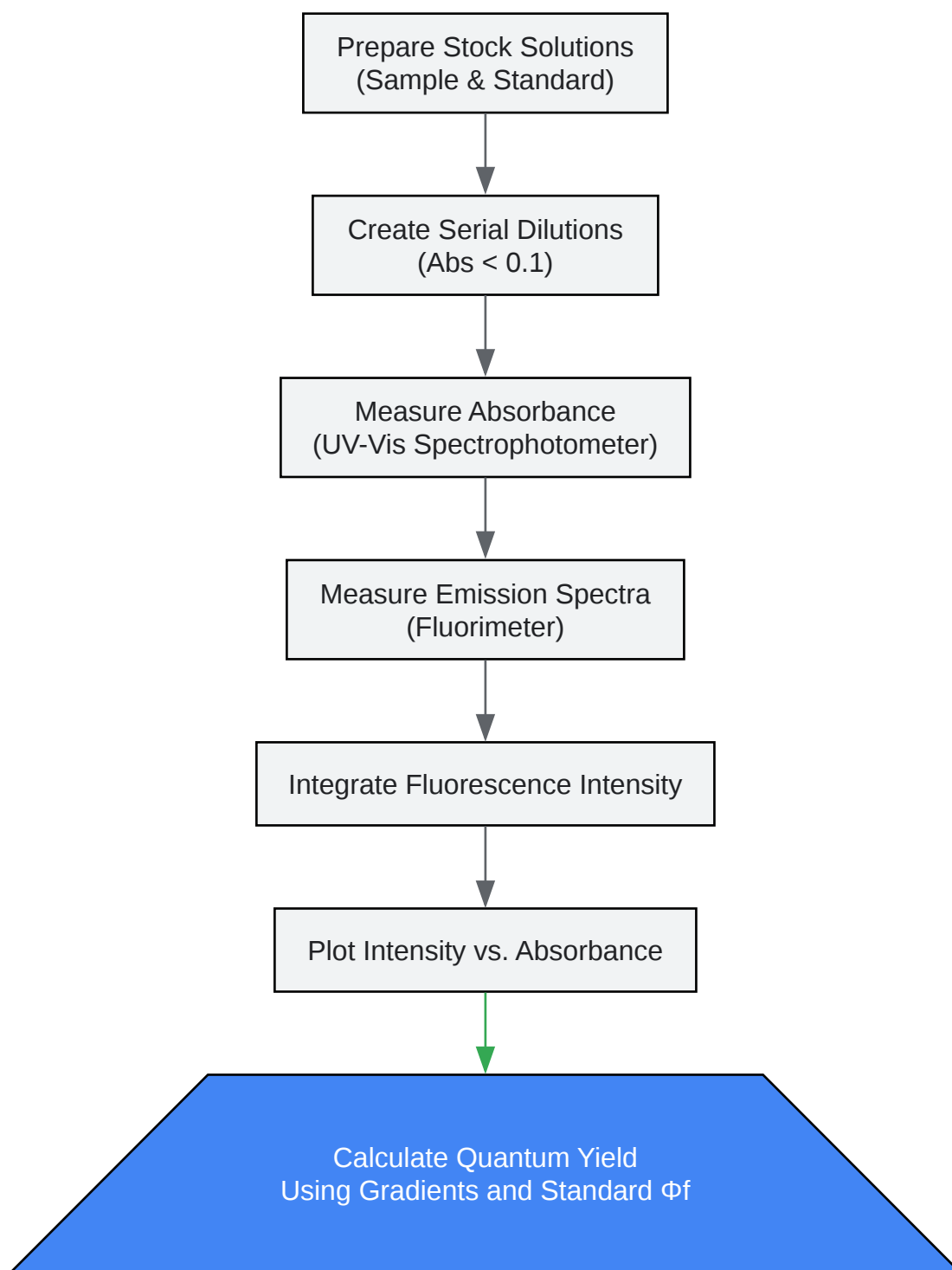
like methanol or aqueous buffers (e.g., PBS, pH 7.4).

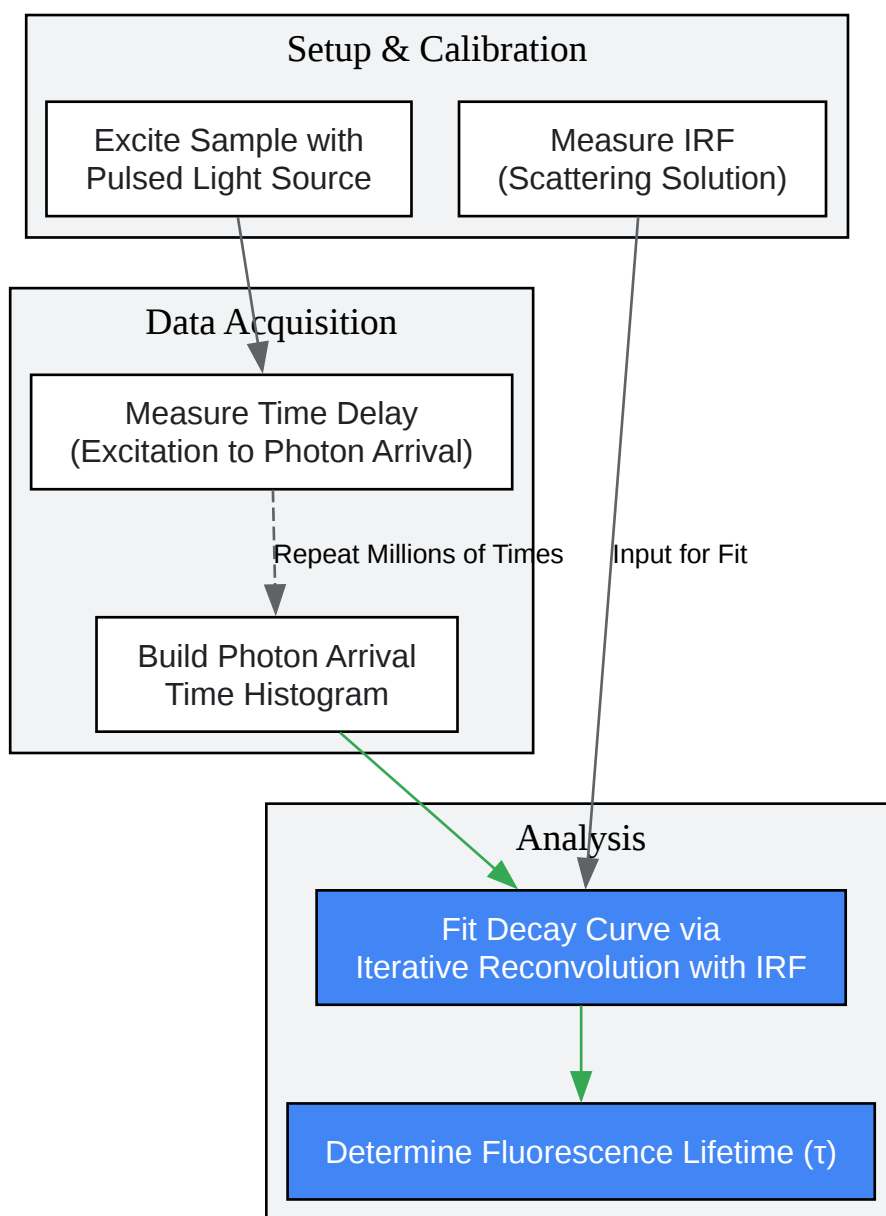
Property	Value	Source(s)
Absorption Maximum (λ_{abs})	503 nm	
Emission Maximum (λ_{em})	509 - 512 nm	
Molar Extinction Coefficient (ϵ)	80,000 - 92,000 M ⁻¹ cm ⁻¹	
Fluorescence Quantum Yield (Φ_f)	~0.97	
Fluorescence Lifetime (τ)	~4-5 ns (estimated from BDP FL conjugates)	
Correction Factor at 260 nm (CF260)	0.015	
Correction Factor at 280 nm (CF280)	0.027	

Key Applications and Workflow

The primary application of **BDP FL azide** is the fluorescent labeling of biomolecules via click chemistry. This process allows for the specific and efficient attachment of the bright, photostable BDP FL dye to a target molecule for subsequent detection and analysis in techniques like fluorescence imaging and flow cytometry.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. probes.bocsci.com [probes.bocsci.com]
- 2. probes.bocsci.com [probes.bocsci.com]
- 3. BDP FL azide | AxisPharm [axispharm.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. BDP FL azide, 100mg | Labscoop [labscoop.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Photophysical Properties of BDP FL Azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605990#bdp-fl-azide-photophysical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com